

Application of Deschloronorketamine in Forensic Toxicology: Application Notes and Protocols

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Compound of Interest

Compound Name: *Deschloronorketamine*
Hydrochloride

Cat. No.: *B15551615*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Deschloronorketamine (DCK) is a synthetic dissociative anesthetic and a structural analog of ketamine.^{[1][2]} It has emerged as a new psychoactive substance (NPS) on the illicit drug market, often sold as a "research chemical" or misrepresented as ketamine.^[2] Due to its potential for abuse and association with adverse health events, the detection and quantification of DCK and its metabolites in biological specimens are critical in forensic toxicology investigations, clinical diagnostics, and drug metabolism studies.

This document provides detailed application notes and protocols for the analysis of deschloronorketamine in various biological matrices, based on current scientific literature. It is intended to guide researchers, scientists, and drug development professionals in establishing robust and reliable analytical methods for this compound.

Analytical Methods

The primary analytical techniques for the identification and quantification of deschloronorketamine and its metabolites are gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[3][4][5][6]} LC-

MS/MS, particularly with high-resolution mass spectrometry (HRMS), is often preferred for its high sensitivity and specificity.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation: Quantitative Analytical Parameters

The following table summarizes the quantitative data from various validated methods for the analysis of deschloronorketamine and its related compounds in different biological matrices.

Compound	Matrix	Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Intra-day Accuracy	Intra-day Precision	Reference
Deschloronorketamine	Urine	LC-MS/MS	1 ng/mL	-	-	-	-	[7]
Deschloronorketamine	Serum	LC-MS/MS (MRM)	-	-	-	86% - 112%	3% (average)	[2]
Deschloronorketamine	Brain Tissue	LC-MS/MS (MRM)	-	-	-	80% - 125%	7% (average)	[2]
Ketamine	Urine	GC-MS	10 ng/mL	-	-	-12.50% - 8.17%	-	[8]
Norketamine	Urine	GC-MS	10 ng/mL	-	-	-12.50% - 8.17%	-	[8]
Dehydronorketamine	Urine	GC-MS	30 ng/mL	-	-	-12.50% - 8.17%	-	[8]
Ketamine	Hair	LC-MS/MS	0.1 ng/mg	0.2 ng/mg	0.1 - 10 ng/mg	<5%	<5%	[9]
Norketamine	Hair	LC-MS/MS	0.1 ng/mg	0.2 ng/mg	0.1 - 10 ng/mg	<5%	<5%	[9]

Experimental Protocols

Protocol 1: Qualitative Screening of Deschloronorketamine in Urine by LC-MS/MS

This protocol is adapted from a rapid screening method for various amphetamine- and ketamine-type drugs.[\[7\]](#)

1. Sample Preparation:

- To 0.2 mL of urine, add internal standards (ISTDs).
- Add 0.4 mL of acidified methanol.
- Vortex the mixture.
- Centrifuge to pellet any precipitates.
- Pass the supernatant through a dual mode extraction (DME) column for cleanup.

2. LC-MS/MS Analysis:

- Chromatographic Separation: Utilize a C18 analytical column with gradient elution.
- Mass Spectrometry: Operate the mass spectrometer in a multiple reaction monitoring (MRM) mode for targeted analysis.

3. Expected Results:

- The limit of detection (LOD) for deschloronorketamine using this method is approximately 1 ng/mL.[\[7\]](#)

Protocol 2: Quantification of Deschloronorketamine and its Metabolites in Serum and Brain Tissue by LC-MS/MS

This protocol is based on a validated method for tracking deschloronorketamine and its metabolites.[\[2\]](#)

1. Sample Preparation (Serum):

- Perform a protein precipitation step by adding a suitable organic solvent (e.g., acetonitrile) to the serum sample.
- Vortex and centrifuge to separate the precipitated proteins.
- Evaporate the supernatant to dryness and reconstitute in the mobile phase for injection.

2. Sample Preparation (Brain Tissue):

- Homogenize the brain tissue in a suitable buffer.
- Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analytes from the tissue matrix.
- Evaporate the extraction solvent and reconstitute the residue in the mobile phase.

3. LC-MS/MS Analysis:

- Instrumentation: A triple quadrupole mass spectrometer is used for this method.[2]
- Ionization: Electrospray ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification, with specific precursor-to-product ion transitions for deschloronorketamine and its metabolites (e.g., nordeschloroketamine, trans-dihydrodeschloroketamine, cis- and trans-dihydronordeschloroketamine).[2]

4. Method Validation:

- The method should be validated for accuracy, precision, linearity, and sensitivity according to forensic toxicology guidelines.
- The reported intra-day accuracy for serum ranged from 86% to 112% with an average precision of 3%.[2]
- For brain tissue, the intra-day accuracy was between 80% and 125% with an average precision of 7%.[2]

Protocol 3: Analysis of Deschloronorketamine in Hair by LC-MS/MS

Hair analysis provides a longer detection window for drug use. This protocol outlines a general procedure.

1. Sample Preparation:

- Decontamination: Wash hair segments (e.g., 0-3 cm, 3-6 cm) with dichloromethane to remove external contamination.[10]
- Extraction: Extract the decontaminated hair using a mixture of hexane/ethyl acetate (1:1) and chloroform/isopropanol (4:1).[10] Alternatively, pulverize the hair in methanol containing an internal standard.[11]

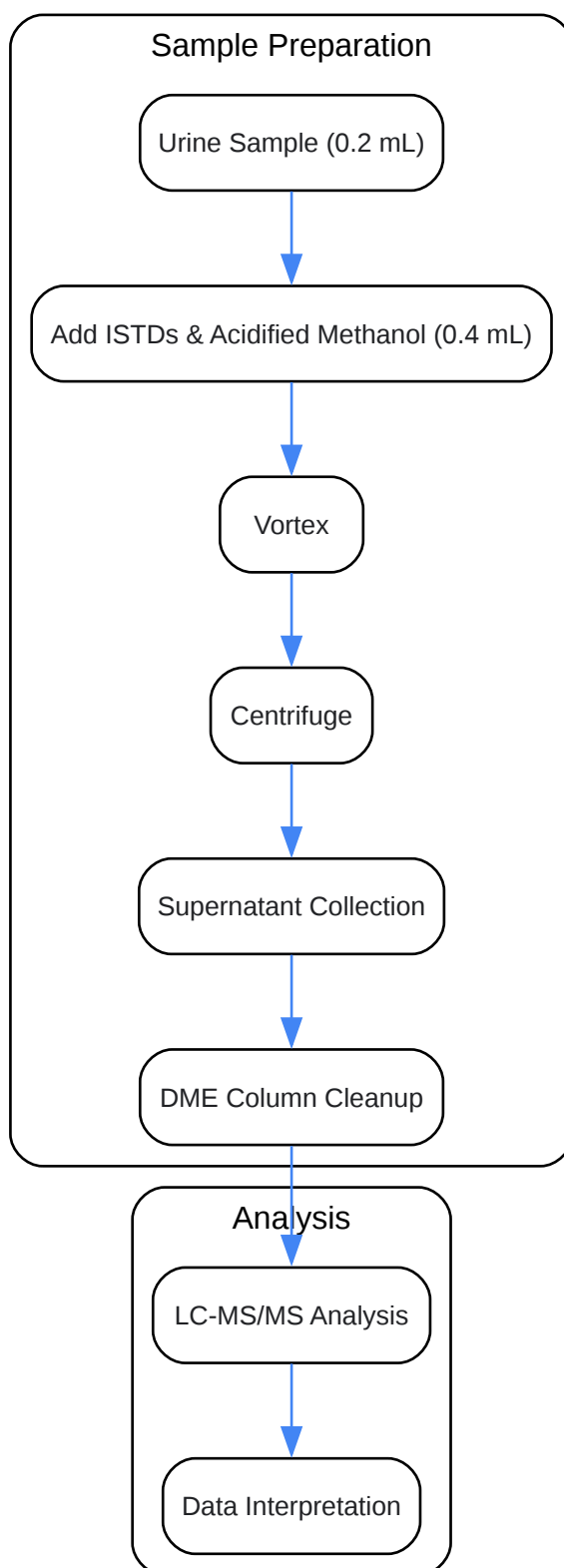
- Cleanup: The extract may require further cleanup using solid-phase extraction (SPE).

2. LC-MS/MS Analysis:

- Analyze the reconstituted extract using an LC-MS/MS system, similar to the serum and brain tissue protocol.
- Monitor for the parent drug and its metabolites. Nor-2F-DCK has been identified as a reliable target analyte in hair for the related compound 2-fluorodeschloroketamine.[[10](#)]

Visualizations

Experimental Workflow for Deschloronorketamine Analysis in Urine

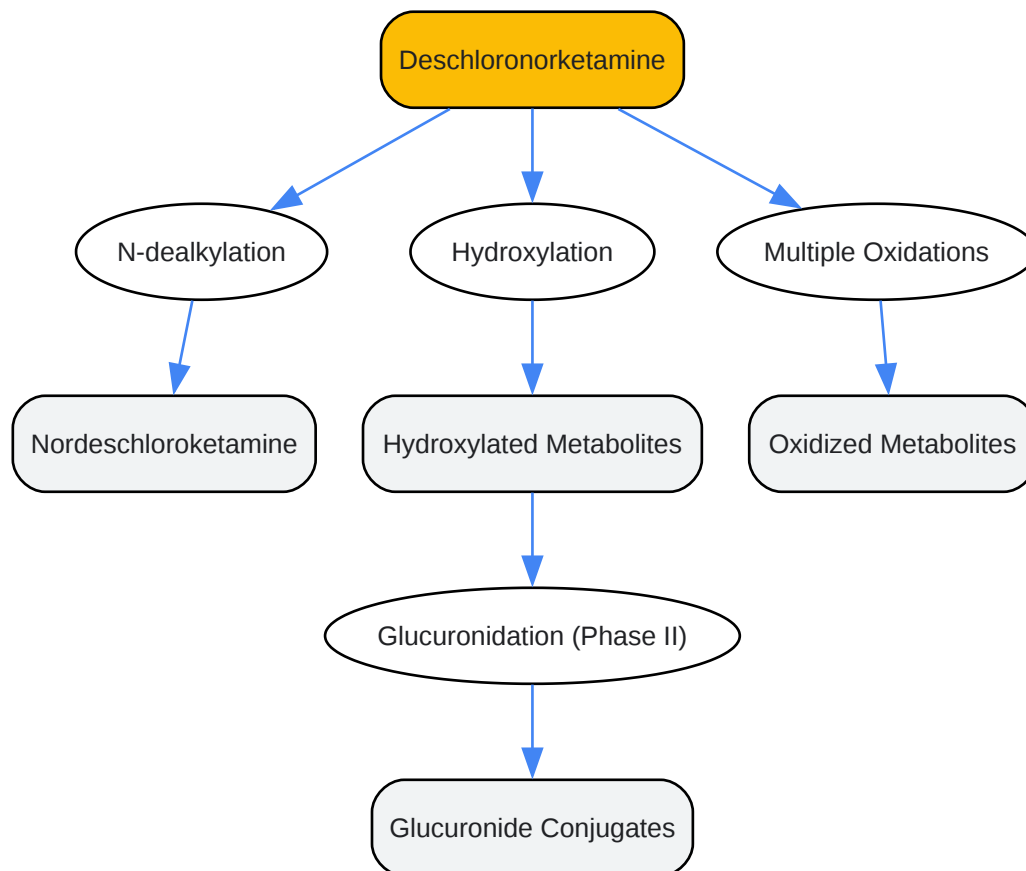


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Caption: Workflow for Urine Sample Analysis.

Metabolic Pathway of Deschloronorketamine

The metabolism of deschloronorketamine involves several key reactions.



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